

# The Stellar Origin of Tellurium-128: A Technical Guide to its Nucleosynthesis

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An examination of the astrophysical processes responsible for the creation of the heavy isotope **Tellurium-128**, intended for researchers, scientists, and drug development professionals.

This technical guide addresses the nucleosynthetic origins of **Tellurium-128** (128Te). It is critical to note that <sup>128</sup>Te is not a product of primordial nucleosynthesis, also known as Big Bang Nucleosynthesis (BBN). The conditions in the early universe, lasting only for a few minutes, were only suitable for the formation of the lightest elements, primarily hydrogen and helium, with trace amounts of lithium.[1][2][3] The synthesis of heavier elements, such as tellurium, occurs within stars and through explosive stellar events.[4][5][6] This document details the stellar nucleosynthesis pathways, specifically the rapid neutron-capture process (r-process), that lead to the formation of <sup>128</sup>Te, presents relevant quantitative data, outlines the experimental methodologies for its detection and analysis, and provides a visualization of its formation pathway.

## The r-Process: The Dominant Pathway to Tellurium-128

Elements heavier than iron are predominantly synthesized through two neutron-capture processes: the slow neutron-capture process (s-process) and the rapid neutron-capture process (r-process).[4][7] In the case of **Tellurium-128**, its formation is almost exclusively attributed to the r-process.







The s-process, which occurs in environments with relatively low neutron densities such as Asymptotic Giant Branch (AGB) stars, is characterized by neutron captures that are slow compared to the beta-decay rates of unstable isotopes.[5][8] This process is effectively blocked from producing <sup>128</sup>Te. The s-process path along the valley of beta stability is obstructed by short-lived isotopes. For instance, any potential s-process pathway towards <sup>128</sup>Te would be terminated by the rapid beta decay of unstable intermediate isotopes, preventing the accumulation of nuclei at this mass number.[4][9]

Conversely, the r-process takes place in extreme astrophysical environments with very high neutron densities, such as core-collapse supernovae and neutron star mergers.[7][10][11] These conditions allow for a rapid succession of neutron captures, occurring much faster than the beta-decay rates of the newly formed, highly neutron-rich isotopes.[7] This rapid capture of neutrons pushes nucleosynthesis far from the valley of beta stability. Once the intense neutron flux subsides, these unstable isotopes undergo a series of beta decays, eventually populating the stable, neutron-rich isotopes, including <sup>128</sup>Te.[12] For this reason, <sup>128</sup>Te is considered an "r-only" isotope.[9][13]

## **Quantitative Data: Isotopic Abundances of Tellurium**

The following table summarizes the naturally occurring isotopes of tellurium and their relative abundances. It is noteworthy that <sup>128</sup>Te is one of the most abundant isotopes of tellurium.



Isotope	Natural Abundance (%)	Half-life
<sup>120</sup> Te	0.09	Stable
<sup>122</sup> Te	2.55	Stable
<sup>123</sup> Te	0.89	> 9.2 x 10 <sup>16</sup> years
<sup>124</sup> Te	4.74	Stable
<sup>125</sup> Te	7.07	Stable
<sup>126</sup> Te	18.84	Stable
<sup>128</sup> Te	31.74	2.25 x 10 <sup>24</sup> years
<sup>130</sup> Te	34.08	7.9 x 10 <sup>20</sup> years

Data sourced from various IUPAC and nuclear data compilations.[14][15][16][17] [18]

# **Experimental Protocols for Determining Stellar Origins**

The stellar origin of elements like **Tellurium-128** is determined through a combination of observational and laboratory-based techniques.

## **Stellar Spectroscopy**

Stellar spectroscopy is a fundamental method for determining the chemical composition of stars.[10][19] This technique involves capturing the light from a star and separating it into its constituent wavelengths, creating a spectrum.[19] Chemical elements within the star's atmosphere absorb light at specific, characteristic wavelengths, producing absorption lines in the spectrum.[19] The presence and strength of these absorption lines allow astronomers to identify the elements present and quantify their abundances.[20] The detection of tellurium in the spectra of ancient, metal-poor stars provides direct evidence of its production in early r-process events.[17][18]



The general workflow for stellar spectroscopy involves:

- Observation: Using ground-based or space-based telescopes equipped with spectrographs to collect the light from the target star.
- Data Reduction: Processing the raw data to remove instrumental and atmospheric effects, resulting in a calibrated stellar spectrum.
- Spectral Analysis: Comparing the observed spectrum to theoretical stellar atmosphere
  models. By fitting the models to the observed spectrum, stellar parameters such as
  temperature, surface gravity, and elemental abundances can be derived.

## **Analysis of Presolar Grains**

Presolar grains are microscopic dust particles that formed in the atmospheres of ancient stars and were incorporated into meteorites.[1] These "stardust" grains preserve the isotopic composition of their parent stars, providing a direct sample of stellar nucleosynthesis.[1][2]

The laboratory analysis of presolar grains involves the following key steps:

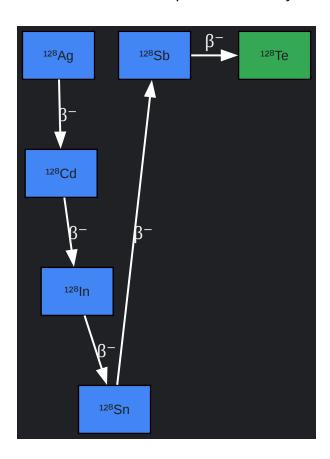
- Isolation: Chemical and physical techniques are used to separate the presolar grains from the surrounding meteorite matrix.
- Characterization: The isolated grains are analyzed using techniques such as Secondary Ion Mass Spectrometry (SIMS), NanoSIMS, and Resonance Ionization Mass Spectrometry (RIMS).[1][4] These methods can measure the isotopic ratios of various elements within a single microscopic grain with high precision.
- Isotopic Analysis: The measured isotopic abundances of elements like tellurium in these
  grains are compared to the predictions of stellar nucleosynthesis models to identify the
  specific type of star in which the grain formed.

## Visualization of the r-Process Pathway to Tellurium-128

The following diagram illustrates the generalized r-process pathway that leads to the formation of stable <sup>128</sup>Te. In an environment with a high density of free neutrons, a seed nucleus (e.g.,



from the iron peak) rapidly captures multiple neutrons, moving far into the neutron-rich region of the chart of nuclides. This process populates highly unstable, neutron-rich isotopes with a mass number of 128. Once the neutron flux ceases, these progenitors undergo a series of beta decays ( $\beta^-$ ), where a neutron is converted into a proton, until they reach the stable isobar <sup>128</sup>Te.



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r-process decay chain to stable **Tellurium-128**.

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